

Methyl 2,5-dihydroxy-4-methylbenzoate structure elucidation

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Compound of Interest

Compound Name: *Methyl 2,5-dihydroxy-4-methylbenzoate*

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An In-depth Technical Guide to the Structure Elucidation of **Methyl 2,5-dihydroxy-4-methylbenzoate**

Introduction: The Imperative of Structural Certainty

In the realms of natural product chemistry, synthetic chemistry, and drug development, the unambiguous determination of a molecule's three-dimensional structure is the bedrock upon which all further investigation is built. An incorrectly assigned structure can lead to wasted resources, misinterpreted biological data, and years of invalid research. The subject of this guide, **methyl 2,5-dihydroxy-4-methylbenzoate**, is a substituted phenolic compound, a class of molecules known for a wide array of biological activities.^[1] Whether isolated from a natural source or synthesized in the laboratory, a rigorous and systematic approach to its structure elucidation is paramount.

This guide is designed for researchers and scientists, providing a detailed, field-proven workflow for the complete structural characterization of **methyl 2,5-dihydroxy-4-methylbenzoate**. Moving beyond a simple recitation of techniques, we will explore the causality behind experimental choices, demonstrating how a multi-spectroscopic approach

creates a self-validating system that ensures the highest degree of confidence in the final structural assignment.

Part 1: Foundational Analysis - Molecular Formula and Unsaturation

Before delving into complex 2D NMR experiments, the logical starting point is to determine the molecule's elemental composition. High-Resolution Mass Spectrometry (HRMS) is the definitive technique for this purpose.

High-Resolution Mass Spectrometry (HRMS)

Unlike nominal mass spectrometry, HRMS measures the mass-to-charge ratio (m/z) to a high degree of accuracy (typically to four or more decimal places). This precision allows for the calculation of a unique elemental formula. For the related compound, methyl 2,5-dihydroxy-4-(3'-methyl-2'-butenyl)benzoate, an HRESIMS spectrum showed a quasimolecular ion $[M-H]^-$ at m/z 235.0971, corresponding to the molecular formula $C_{13}H_{15}O_4$.^[2] For our target molecule, we would expect a similar level of precision.

- Expected Molecular Formula: $C_9H_{10}O_4$
- Exact Mass: 182.0579 Da
- Experimental Protocol: The sample is dissolved in a suitable solvent (e.g., methanol, acetonitrile) and introduced into an ESI-TOF (Electrospray Ionization - Time of Flight) or Orbitrap mass spectrometer. The instrument is calibrated to provide high mass accuracy.

Degree of Unsaturation (DoU)

Once the molecular formula ($C_9H_{10}O_4$) is confirmed, the Degree of Unsaturation (DoU) can be calculated. This value indicates the total number of rings and/or multiple bonds within the structure.

Formula: $DoU = C + 1 - (H/2) - (X/2) + (N/2)$ Calculation: $DoU = 9 + 1 - (10/2) = 5$

A DoU of 5 is a critical piece of information. It strongly suggests the presence of a benzene ring (which accounts for 4 degrees of unsaturation: one ring and three double bonds) and one

additional double bond, likely a carbonyl group (C=O), which is consistent with the "benzoate" part of the name.

Part 2: Functional Group Identification - The Role of Vibrational and Electronic Spectroscopy

With the molecular formula established, the next step is to identify the key functional groups present. Infrared and UV-Vis spectroscopy provide rapid and reliable insights.

Infrared (IR) Spectroscopy

IR spectroscopy measures the absorption of infrared radiation by a molecule, causing its bonds to vibrate at specific frequencies. This provides a "fingerprint" of the functional groups present.

[3]

- Experimental Protocol: A small amount of the solid sample is mixed with potassium bromide (KBr) and pressed into a thin pellet, or a spectrum is obtained from a thin film of the compound. The sample is then analyzed using an FTIR spectrometer.[4]

Table 1: Expected IR Absorption Bands for **Methyl 2,5-dihydroxy-4-methylbenzoate**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group Assignment
3500-3200 (broad)	O-H stretch	Phenolic hydroxyl (-OH) groups
3100-3000	C-H stretch	Aromatic C-H
2960-2850	C-H stretch	Methyl (sp ³) C-H
~1720-1680	C=O stretch	Ester carbonyl group[5]
~1600 & ~1450	C=C stretch	Aromatic ring
~1300-1000	C-O stretch	Ester and phenol C-O bonds[5]

The presence of a broad band in the 3500-3200 cm⁻¹ region, coupled with a strong absorption around 1700 cm⁻¹, provides immediate, corroborating evidence for the hydroxyl and ester

functionalities.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule, which is particularly useful for identifying conjugated systems like aromatic rings. The absorption maxima (λ_{max}) are characteristic of the chromophore. For a related 4-methyl benzoate chromophore, absorption maxima were observed at 224 and 287 nm.[2] The electronic and steric effects of different substituents on the benzoic acid ring can cause shifts in these absorption bands.[6]

- Experimental Protocol: The compound is dissolved in a UV-transparent solvent (e.g., methanol or ethanol) at a known, dilute concentration. The solution is placed in a quartz cuvette, and its absorbance is measured across the UV-Vis range (typically 200-800 nm).

Part 3: The Definitive Analysis - Unraveling Connectivity with NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful tool for structure elucidation, providing detailed information about the carbon-hydrogen framework of a molecule. A combination of 1D and 2D NMR experiments is required for an unambiguous assignment.[7]

- Experimental Protocol: The sample is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO- d_6 , or Acetone- d_6). Tetramethylsilane (TMS) is typically used as an internal standard with a chemical shift of 0.0 ppm.[8] The solution is placed in an NMR tube and analyzed using a high-field NMR spectrometer (e.g., 400 MHz or higher).

^1H NMR: Proton Environment Analysis

The ^1H NMR spectrum reveals the number of distinct proton environments, their electronic surroundings (chemical shift), their relative numbers (integration), and their neighboring protons (multiplicity).

Table 2: Predicted ^1H NMR Data for **Methyl 2,5-dihydroxy-4-methylbenzoate** (in CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~10-11	Singlet (broad)	1H	2-OH	Intramolecular H-bonding to the ester carbonyl shifts this proton significantly downfield.
~7.0-7.5	Singlet	1H	H-6	Deshielded by the adjacent ester group and the ring's electronic effects.
~6.5-6.8	Singlet	1H	H-3	Shielded by two ortho hydroxyl and methyl groups.
~4.5-5.5	Singlet (broad)	1H	5-OH	Typical chemical shift for a phenolic proton.
~3.9	Singlet	3H	-COOCH ₃	Standard chemical shift for ester methyl protons.
~2.2	Singlet	3H	Ar-CH ₃	Standard chemical shift for a methyl group attached to a benzene ring.

Causality Insight: The observation of two aromatic singlets is a crucial piece of the puzzle. It indicates that neither of the aromatic protons has an adjacent proton, which severely limits the

possible substitution patterns on the ring.

¹³C NMR and DEPT: The Carbon Skeleton

The ¹³C NMR spectrum shows all unique carbon atoms in the molecule. A DEPT-135 (Distortionless Enhancement by Polarization Transfer) experiment is run alongside to differentiate between CH/CH₃ (positive signals) and CH₂ (negative signals) carbons. Quaternary carbons do not appear in a DEPT-135 spectrum.

Table 3: Predicted ¹³C NMR and DEPT-135 Data for **Methyl 2,5-dihydroxy-4-methylbenzoate**

Chemical Shift (δ , ppm)	DEPT-135	Assignment	Rationale
~170	Absent	C-7 (C=O)	Ester carbonyl carbons are highly deshielded.
~150-155	Absent	C-2	Aromatic carbon attached to an -OH group and adjacent to the ester.
~145-150	Absent	C-5	Aromatic carbon attached to an -OH group.
~120-125	Positive	C-6	Aromatic CH deshielded by the ester group.
~115-120	Absent	C-1	Aromatic carbon attached to the ester group.
~110-115	Positive	C-3	Aromatic CH shielded by electron-donating groups.
~105-110	Absent	C-4	Aromatic carbon attached to the methyl group.
~52	Positive	C-8 (-OCH ₃)	Typical shift for an ester methyl carbon.
~16	Positive	C-9 (Ar-CH ₃)	Typical shift for an aromatic methyl carbon.

2D NMR: Connecting the Pieces

2D NMR experiments correlate signals from the 1D spectra, allowing us to piece the molecular fragments together.[9]

The Heteronuclear Single Quantum Coherence (HSQC) experiment correlates proton signals with the carbon signals of the atoms they are directly attached to (^1JCH).[10] This allows for the definitive assignment of protonated carbons in the ^{13}C spectrum.

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The Heteronuclear Multiple Bond Correlation (HMBC) experiment is arguably the most critical for elucidating the final structure of an unknown compound. It reveals correlations between protons and carbons that are two or three bonds apart (^2JCH and ^3JCH).[10][11] These long-range correlations are used to connect the individual spin systems and functional groups.

Key Expected HMBC Correlations:

- $-\text{OCH}_3$ Protons (H-8) to Carbonyl (C-7): This is a definitive correlation confirming the methyl ester functionality.
- Aromatic Proton H-6 to Carbonyl (C-7): This ^3JCH correlation places the ester group adjacent to the C-6 position.
- Aromatic Proton H-6 to C-2 and C-4: These correlations help establish the connectivity around this part of the ring.
- Ar-CH_3 Protons (H-9) to C-3, C-4, and C-5: These correlations firmly place the methyl group at the C-4 position, between C-3 and C-5.
- Aromatic Proton H-3 to C-1, C-2, C-4, and C-5: These correlations lock in the position of H-3 relative to its surrounding quaternary carbons.

The logical workflow of using these correlations allows for the unambiguous assembly of the molecular structure.

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Conclusion: A Symphony of Spectroscopic Evidence

The structure elucidation of **methyl 2,5-dihydroxy-4-methylbenzoate** is a logical, stepwise process that relies on the synergistic interpretation of multiple spectroscopic techniques. The process begins with establishing the molecular formula via HRMS and identifying functional groups with IR spectroscopy. The core of the elucidation, however, lies in the comprehensive application of NMR spectroscopy. ^1H and ^{13}C NMR provide the fundamental chemical shifts and counts, while 2D experiments like HSQC and, most critically, HMBC, provide the unambiguous connectivity map. Each piece of data serves to validate the others, culminating in a final structure that is supported by a robust and self-consistent body of evidence. This rigorous approach ensures the scientific integrity required for advanced research and development.

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